

Physical properties of tricosanenitrile (melting point, boiling point).

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tricosanenitrile

Cat. No.: B15348627

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Physical Properties of Tricosanenitrile: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused examination of the known physical properties of **tricosanenitrile** ($C_{23}H_{45}N$), a long-chain aliphatic nitrile. The primary focus of this document is the presentation of its melting point, with a discussion on the absence of readily available boiling point data. This guide adheres to a structured format to facilitate clear data comparison and understanding of the methodologies involved in physical property determination.

Quantitative Data Summary

The melting point of **tricosanenitrile** has been reported in several historical scientific publications. The data, as compiled by the National Institute of Standards and Technology (NIST), is summarized in the table below. It is important to note that slight variations in reported melting points can arise from differences in experimental techniques and sample purity.

Physical Property	Reported Value (°C)	Reported Value (K)	Reference
Melting Point	54.0	327.15	Von Braun, J.; Klar, R. (1940)
Melting Point	52.25	325.4	Klenk, E.; Clarenz, L. (1939)
Melting Point	54.0	327.15	Levene, P.A.; Taylor, F.A. (1924)

Note: One source suggests that **tricosanenitrile** may have a lower melting metastable form.

At present, comprehensive and experimentally determined data for the boiling point of **tricosanenitrile** is not readily available in publicly accessible scientific literature. Long-chain nitriles often have very high boiling points and may decompose at atmospheric pressure before boiling. Determination of the boiling point for such compounds typically requires vacuum distillation to lower the temperature at which boiling occurs.

Experimental Protocols

While the specific experimental details from the original publications dating from 1924 to 1940 are not readily accessible, a general methodology for determining the melting point of a crystalline organic solid, such as **tricosanenitrile**, can be described. This protocol is based on standard modern laboratory practices.

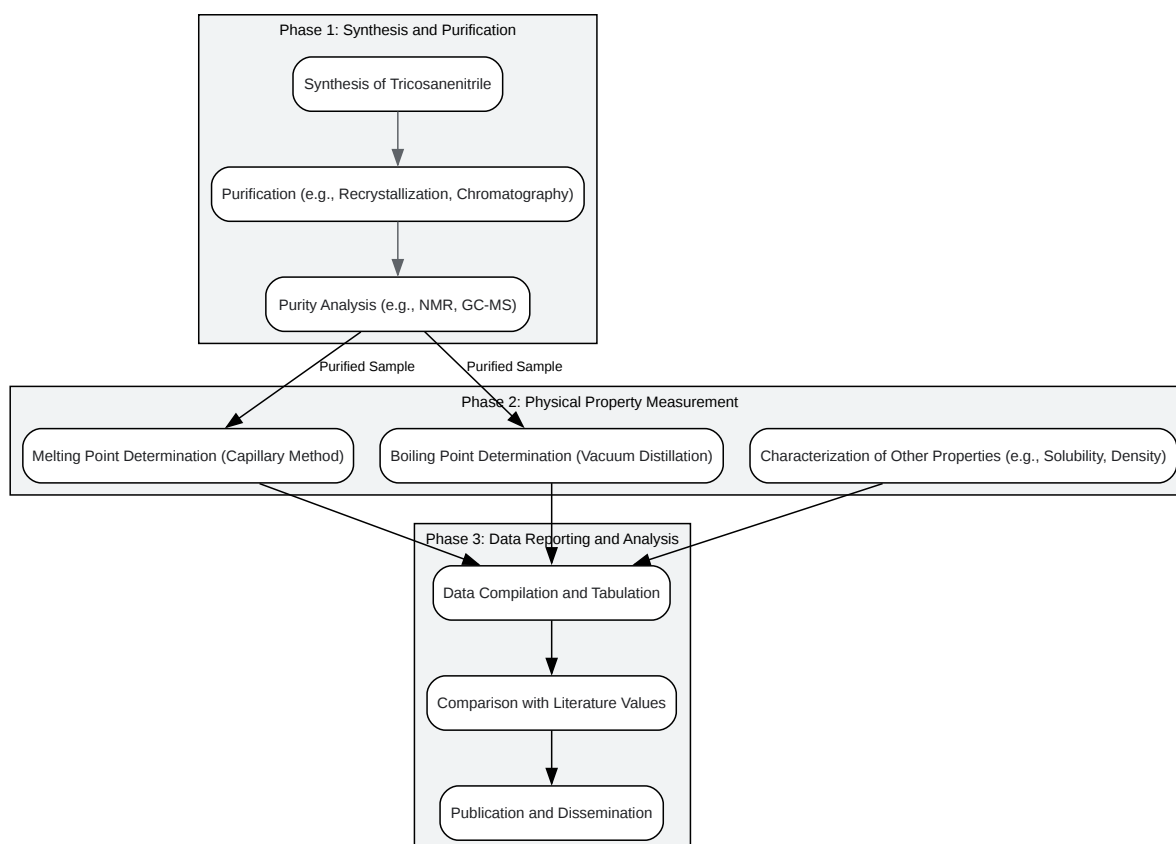
General Protocol for Melting Point Determination (Capillary Method)

- **Sample Preparation:** A small amount of the purified **tricosanenitrile** is finely ground into a powder.
- **Capillary Tube Loading:** A capillary tube, sealed at one end, is tapped into the powdered sample to pack a small amount (2-3 mm in height) of the material into the closed end.
- **Apparatus Setup:** The loaded capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer or temperature probe.

- **Heating:** The sample is heated at a controlled and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation and Recording:** The temperature at which the first droplet of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is reported as the melting point.

Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the determination and reporting of the physical properties of a chemical compound like **tricosanenitrile**.



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Caption: Workflow for the determination of physical properties of a chemical compound.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com